

what are the physical properties of sulfur tetrafluoride

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An In-depth Technical Guide to the Physical Properties of Sulfur Tetrafluoride

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sulfur tetrafluoride (SF₄) is a colorless, corrosive gas with a pungent odor similar to sulfur dioxide.^[1] It serves as a potent and selective fluorinating agent, a characteristic that has cemented its importance in the synthesis of high-value organofluorine compounds for the pharmaceutical and specialty chemical industries. Despite its utility, its high toxicity and reactivity, particularly with water, necessitate specialized handling procedures and a thorough understanding of its physical characteristics. This guide provides a comprehensive overview of the core physical properties of sulfur tetrafluoride, details the experimental methodologies for their determination, and outlines key chemical behaviors through logical diagrams.

Core Physical Properties

The physical characteristics of sulfur tetrafluoride are critical for its storage, handling, and application in synthetic chemistry. The data, compiled from various reputable sources, are summarized below.

Data Summary Table

Physical Property	Value	Conditions / Notes	Source(s)
Molecular Formula	SF ₄	[1]	
Molecular Weight	108.06 g/mol	[1]	
Appearance	Colorless Gas	Standard Temperature and Pressure	[1]
Odor	Pungent, sulfur-like odor	Similar to sulfur dioxide	[1]
Melting Point	-121.0 °C (-185.8 °F)	[1]	
Boiling Point	-38 °C (-36.4 °F)	At 760 mmHg	[1]
Density (Liquid)	1.95 g/cm ³	At -78 °C	
Density (Gas)	4.55 g/L	At 20 °C	
Vapor Density	3.78	Relative to air (Air = 1)	[1]
Vapor Pressure	10.5 atm	At 21.1 °C (70 °F)	[1]
Solubility	Reacts vigorously with water	Decomposes to SO ₂ and HF	[1]
Soluble in benzene			
Ionization Potential	12.63 eV		

Experimental Protocols for Property Determination

The determination of the physical properties of a hazardous and reactive gas like sulfur tetrafluoride requires specialized equipment and adherence to stringent safety protocols. Standard benchtop methods must be modified to account for its low boiling point, high pressure, and extreme reactivity.

Safety and Handling Precautions

All experimental work with SF₄ must be conducted in a well-ventilated fume hood or a glovebox.[2] A gas-tight chemical protection suit with self-contained breathing apparatus is required for handling potential leaks.[3] All equipment must be constructed from materials

resistant to SF_4 and its hydrolysis product, hydrofluoric acid (HF), such as stainless steel or Hastelloy.[4] Glass apparatus is generally unsuitable as SF_4 attacks it.[3] Reactions are typically performed in high-pressure autoclaves or specialized flow reactors.[4][5]

Determination of Melting and Boiling Points

The melting and boiling points of SF_4 are determined using low-temperature calorimetry and vapor pressure measurements under controlled conditions.

- Principle: Differential Scanning Calorimetry (DSC) is the preferred method. A sealed, high-pressure sample pan containing condensed SF_4 is cooled to a very low temperature (e.g., with liquid nitrogen). A controlled heating program is then applied. The instrument measures the heat flow required to raise the sample's temperature. Phase transitions like melting appear as endothermic peaks on the resulting thermogram.[6][7][8] The boiling point is determined by measuring the vapor pressure of the liquid SF_4 at various temperatures in a sealed, pressure-rated apparatus. The temperature at which the vapor pressure equals atmospheric pressure (760 mmHg) is the normal boiling point.[9]
- Methodology:
 - Sample Preparation: A small quantity of SF_4 gas is condensed into a pre-cooled, high-pressure stainless steel crucible within a controlled inert atmosphere (e.g., a glovebox) to prevent premature reaction with moisture. The crucible is hermetically sealed.
 - Calorimetric Measurement (Melting Point): The sealed crucible is placed in a DSC apparatus. It is cooled to approximately $-150\text{ }^\circ\text{C}$. The sample is then heated at a slow, constant rate (e.g., $1\text{--}2\text{ }^\circ\text{C}/\text{min}$). The onset temperature of the large endothermic peak corresponds to the melting point.[8]
 - Vapor Pressure Measurement (Boiling Point): Liquid SF_4 is placed in a thermostated pressure vessel equipped with a pressure transducer. The temperature of the vessel is slowly increased, and the corresponding vapor pressure is recorded. The data is plotted, and the temperature corresponding to 1 atm is interpolated to find the boiling point.[9]

Determination of Density

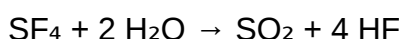
- Principle: The density of gaseous SF₄ can be determined by accurately measuring the mass of a known volume of the gas at a specific temperature and pressure. For the liquid, a similar principle is applied at low temperatures.
- Methodology (Gas):
 - A stainless steel gas bulb of a precisely known volume is evacuated to a high vacuum and weighed.
 - The bulb is filled with SF₄ gas to a specific, measured pressure (below 1 atm) and temperature.
 - The filled bulb is re-weighed. The mass of the gas is the difference between the filled and evacuated weights.
 - The density is calculated by dividing the mass of the gas by the known volume of the bulb. This can be repeated at several pressures and extrapolated to zero pressure for ideal gas behavior correction.

Chemical Behavior and Experimental Workflows

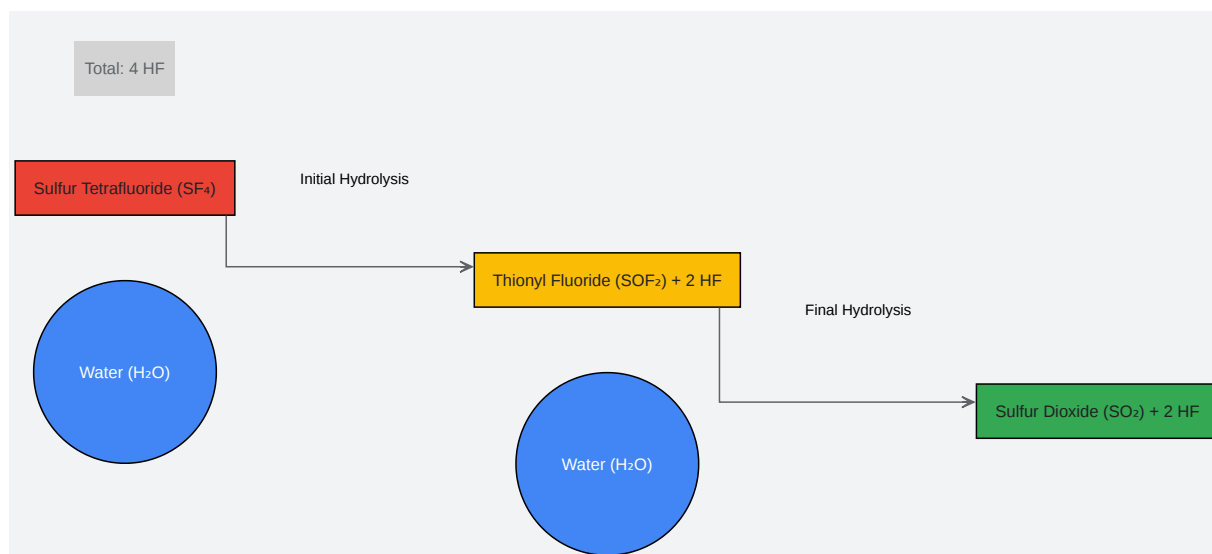
While not possessing a biological signaling pathway, the chemical reactivity of SF₄ provides logical relationships that can be visualized. Its vigorous hydrolysis and its role in deoxyfluorination are two core chemical processes.

Hydrolysis of Sulfur Tetrafluoride

Sulfur tetrafluoride reacts rapidly and exothermically with water. This reaction is a critical safety consideration, as it produces corrosive and toxic fumes. The overall reaction proceeds via an intermediate, thionyl fluoride (SOF₂), to ultimately yield sulfur dioxide (SO₂) and hydrogen fluoride (HF).^[1]



The diagram below illustrates this two-step hydrolysis process.

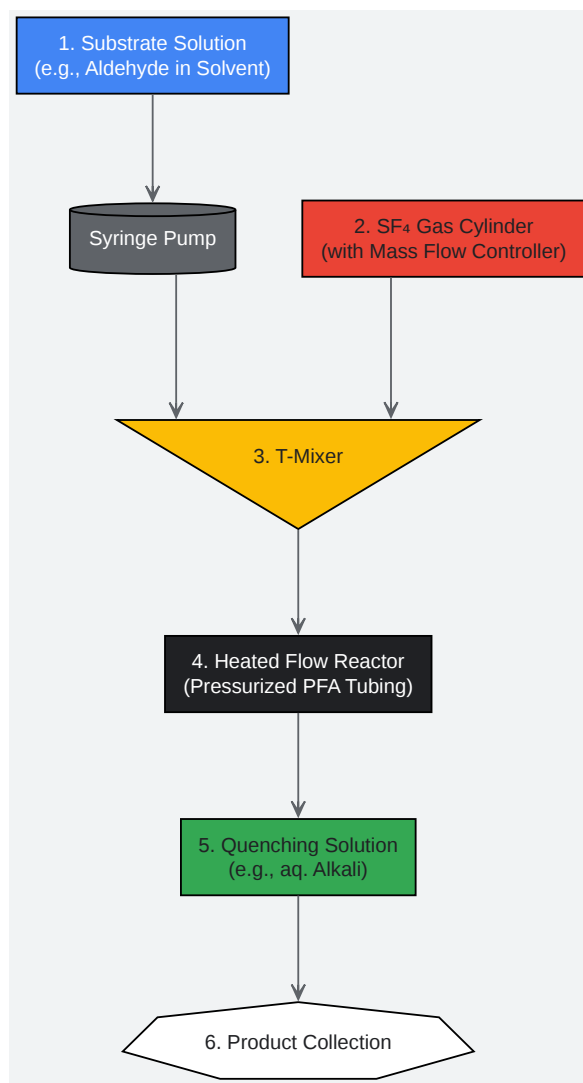


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Caption: Reaction pathway for the hydrolysis of SF_4 .

Deoxyfluorination Experimental Workflow

Sulfur tetrafluoride is a key reagent for converting carbonyl groups ($\text{C}=\text{O}$) and alcohols ($\text{C}-\text{OH}$) into difluoro (CF_2) and fluoro (CF) groups, respectively. Modern protocols often employ continuous flow systems to enhance safety and control.^[5] The diagram below shows a generalized workflow for such a reaction.



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Caption: Generalized workflow for continuous flow deoxyfluorination using SF₄.

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References

- 1. Sulfur tetrafluoride | F₄S | CID 24555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. synquestlabs.com [synquestlabs.com]

- 3. ICSC 1456 - SULFUR TETRAFLUORIDE [inchem.org]
- 4. Thieme E-Books & E-Journals [thieme-connect.de]
- 5. pubs.acs.org [pubs.acs.org]
- 6. analyzing-testing.netzsch.com [analyzing-testing.netzsch.com]
- 7. Differential scanning calorimetry - Wikipedia [en.wikipedia.org]
- 8. calnesis.com [calnesis.com]
- 9. uomus.edu.iq [uomus.edu.iq]
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